

(Rac)-Taltobulin intermediate-1 physical properties

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Compound of Interest

Compound Name: (Rac)-Taltobulin intermediate-1

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(Rac)-Taltobulin Intermediate-1: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical properties, synthesis, and biological context of **(Rac)-Taltobulin intermediate-1**, a key building block in the synthesis of the potent anti-cancer agent Taltobulin.

Core Physical and Chemical Properties

(Rac)-Taltobulin intermediate-1, systematically named N-[(1,1-Dimethylethoxy)carbonyl]-N, β , β -trimethyl-phenylalanine, is a crucial precursor in the chemical synthesis of Taltobulin.[1] Its physical and chemical characteristics are summarized below.



Property	Value	Source
Chemical Name	2-((tert-butoxycarbonyl) (methyl)amino)-3-methyl-3- phenylbutanoic acid	[1]
Synonyms	N-[(1,1-Dimethylethoxy)carbonyl]-N, β , β -trimethyl-phenylalanine	[1]
CAS Number	676487-35-7	[1]
Molecular Formula	C17H25NO4	[1]
Molecular Weight	307.38 g/mol	[1]
Appearance	Colorless to light yellow oil	[2]
Solubility	Soluble in DMSO, and mixtures of DMSO, PEG300, Tween-80, and saline.	[2]
Storage	Store at 4°C for short-term, or at -20°C to -80°C for long-term in a sealed container, away from moisture and light.	[2]

Experimental Protocols Synthesis of (Rac)-Taltobulin Intermediate-1

The following is a representative experimental protocol for the synthesis of **(Rac)-Taltobulin intermediate-1**. This protocol is adapted from established methods for the N-Boc protection of amino acids.

Materials:

- (Rac)-N,β,β-trimethyl-phenylalanine
- Di-tert-butyl dicarbonate (Boc)2O



•	Sodium	bicarbonate ((NaHCO3))
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- Dioxane
- Water
- Ethyl acetate
- Hexane
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO4)

Procedure:

- Dissolution: Dissolve (Rac)-N,β,β-trimethyl-phenylalanine in a 1:1 mixture of dioxane and water.
- Addition of Base: Add sodium bicarbonate to the solution and stir until it dissolves.
- Boc Protection: Add di-tert-butyl dicarbonate to the reaction mixture. Stir vigorously at room temperature overnight.
- Work-up:
 - Acidify the reaction mixture to a pH of 2-3 with a cold 1M HCl solution.
 - Extract the aqueous layer with ethyl acetate.
 - Wash the combined organic layers with water and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
 - Filter the drying agent and concentrate the filtrate under reduced pressure to obtain a crude oil.



Purify the crude product by silica gel column chromatography using a gradient of ethyl
acetate in hexane to yield pure (Rac)-Taltobulin intermediate-1 as a colorless to light
yellow oil.

Preparation of a Stock Solution for In Vitro Assays

For cell-based assays, a stock solution of **(Rac)-Taltobulin intermediate-1** can be prepared as follows:

- Prepare a 10 mM stock solution in dimethyl sulfoxide (DMSO).
- For a working solution, dilute the DMSO stock in a suitable vehicle. A common vehicle for in vivo studies consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[2]

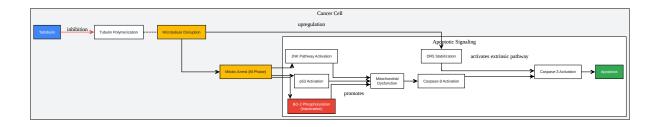
Biological Context and Signaling Pathway

(Rac)-Taltobulin intermediate-1 is a non-pharmacologically active precursor to Taltobulin. Taltobulin is a potent antimicrotubule agent that functions by inhibiting the polymerization of tubulin.[3] This disruption of microtubule dynamics leads to cell cycle arrest in the M phase, which subsequently triggers the intrinsic apoptotic pathway.[3][4]

The signaling cascade initiated by microtubule disruption is complex and involves several key regulatory proteins. The mitotic spindle assembly checkpoint is activated, leading to the phosphorylation and inactivation of Bcl-2, an anti-apoptotic protein.[5] This, in turn, promotes the release of pro-apoptotic factors from the mitochondria. Furthermore, the tumor suppressor protein p53 and its downstream effector p21 are often induced, contributing to cell cycle arrest and apoptosis.[4] The JNK (c-Jun N-terminal kinase) pathway is also activated in response to microtubule stress, further promoting apoptosis.[5] Recent studies have also suggested a link between tubulin and the regulation of Death Receptor 5 (DR5), indicating a potential crosstalk with the extrinsic apoptotic pathway.[6]

Below is a diagram illustrating the proposed signaling pathway for Taltobulin-induced apoptosis.





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